

# critical micelle concentration CMC of lauryl isoquinolinium bromide

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## Compound Focus: Lauryl isoquinolinium bromide

CAS No.: 93-23-2

Cat. No.: S772701

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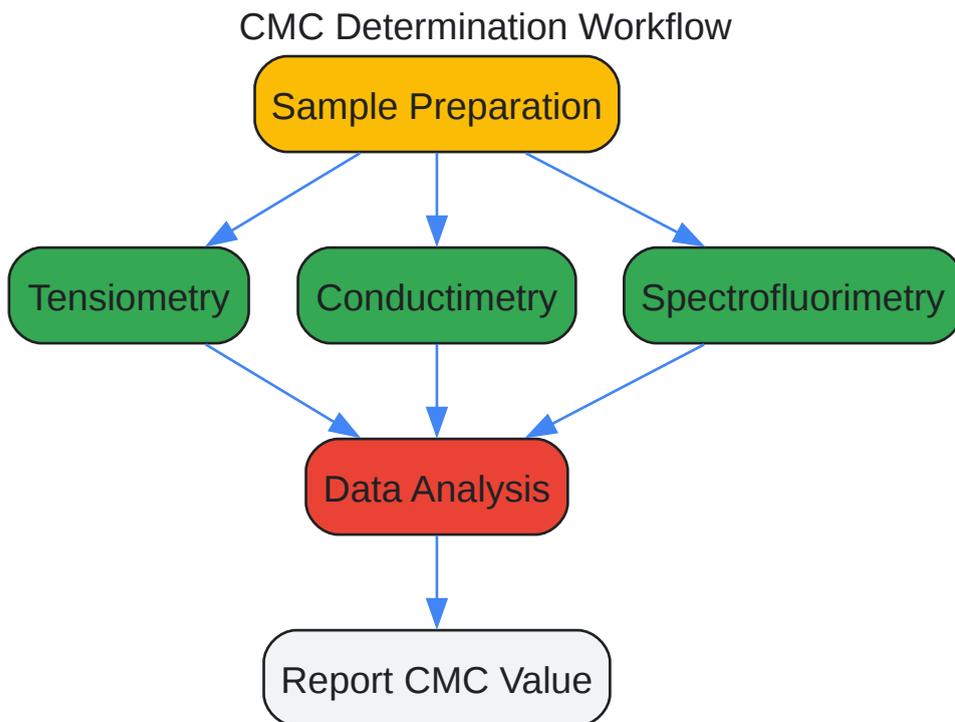
## Chemical Profile of Lauryl Isoquinolinium Bromide

The table below summarizes the identified chemical information for **lauryl isoquinolinium bromide**.

Property	Description
IUPAC Name	2-Dodecylisoquinolinium bromide [1]
Molecular Formula	$C_{21}H_{32}BrN$ [2] [1]
Molecular Weight	378.398 g/mol [1]
CAS RN	93-23-2 [1]
EINECS	202-230-9 [1]
Common Applications	Antimicrobial activity [3]

## Established Protocols for CMC Determination

Since a specific CMC value for **lauryl isoquinolinium bromide** was not found, the following general protocols, adapted from studies on similar surfactants, can be applied to determine its CMC experimentally [4] [3] [5]. The workflow for the CMC determination process is summarized in the diagram below:



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## Method 1: Surface Tension Measurement (Tensiometry)

This method determines CMC by measuring the concentration-dependent reduction in surface tension.

- **Principle:** Surfactant molecules adsorb at the air-water interface, lowering surface tension. Once the interface is saturated and micellization begins, the surface tension remains constant.
- **Materials:**
  - Tensiometer (e.g., Du Noüy ring method) [4].
  - **Lauryl isoquinolinium bromide** solutions of varying concentrations in ultrapure water.
  - Thermostatic bath to maintain constant temperature (e.g., 25°C).
- **Procedure:**
  - Prepare a series of at least 10-15 aqueous solutions of **lauryl isoquinolinium bromide**, covering a wide concentration range.
  - Equilibrate all solutions in a water bath at a constant temperature (e.g., 25°C).

- Measure the surface tension of each solution using the tensiometer, ensuring each measurement is repeated three times for accuracy [4].
- Plot the average surface tension values against the logarithm of the surfactant concentration.

## Method 2: Electrical Conductivity (Conductimetry)

This technique is applicable for ionic surfactants like **lauryl isoquinolinium bromide**.

- **Principle:** In ionic surfactants, the mobility of ions changes upon micellization. The specific conductivity increases linearly with concentration, but the slope changes at the CMC.
- **Materials:**
  - Conductimeter [4].
  - **Lauryl isoquinolinium bromide** solutions of varying concentrations.
  - Thermostatic bath.
- **Procedure:**
  - Prepare a series of surfactant solutions as in Method 1.
  - Measure the specific conductivity ( $\mu\text{S}/\text{cm}$ ) of each solution at a constant temperature [4].
  - Plot the specific conductivity as a function of surfactant concentration.

## Method 3: Fluorescence Probe Spectroscopy (Spectrofluorimetry)

This is a highly sensitive method that uses a fluorescent probe whose emission spectrum changes in a hydrophobic environment.

- **Principle:** A hydrophobic fluorescent dye (e.g., pyrene) partitions into the micelle core. The ratio of intensities of two vibronic bands ( $I_1/I_3$ ) in its emission spectrum decreases sharply at the CMC.
- **Materials:**
  - Spectrofluorometer [4].
  - Fluorescent probe (e.g., Pyrene).
  - **Lauryl isoquinolinium bromide** solutions of varying concentrations.
- **Procedure:**
  - Add a small, constant volume of a stock pyrene solution in an organic solvent (e.g., methanol) to each surfactant solution to achieve a final probe concentration of around  $2 \mu\text{M}$  [4].
  - Excite the samples at 334 nm and record the emission spectra from 350 to 450 nm.
  - For each spectrum, measure the intensity of the first ( $I_1$ ,  $\sim 372$  nm) and third ( $I_3$ ,  $\sim 384$  nm) peaks.

- Plot the  $I_1/I_3$  ratio against the logarithm of the surfactant concentration.

## Data Analysis and CMC Calculation

For all methods, the CMC is identified as the point on the graph where a distinct change in the measured property occurs.

- **Segmental Linear Regression:** Fit two straight lines to the data points before and after the transition; their intersection indicates the CMC [4].
- **Second Derivative Method:** Fit a curve to the data and calculate its second derivative. The CMC corresponds to the concentration at which the second derivative reaches a maximum, providing an operator-independent determination [4].

## Key Considerations for Researchers

- **Method Selection:** Tensiometry is universal, conductimetry is best for ionics, and fluorimetry offers high sensitivity for very low CMCs [4].
- **Purity and Temperature:** Use high-purity water and surfactants. Strict temperature control is crucial as CMC is temperature-dependent.
- **Compound Handling:** While specific toxicity data for **lauryl isoquinolinium bromide** was not found in the search results, its structural class (quinolinium surfactants) is noted for antimicrobial activity [3]. Standard laboratory safety practices, including the use of personal protective equipment, should be observed.

## How to Proceed Without a Known CMC

The absence of a known CMC is a common starting point for research on specialty surfactants. The protocols above provide a direct path to obtaining this essential physicochemical parameter. You can begin with tensiometry or conductimetry as a primary method, using fluorimetry for confirmation if a very low CMC is suspected.

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